

Application Notes and Protocols for Zinc Orotate Dihydrate Stock Solutions

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Compound of Interest

Compound Name: Zinc orotate dihydrate

Cat. No.: B13150764

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Introduction

Zinc orotate dihydrate is a salt of zinc and orotic acid that is utilized in nutritional supplements and various research applications. Its delivery in a biologically available form is crucial for *in vitro* and *in vivo* studies. However, the compound's low solubility in aqueous and common organic solvents presents a significant challenge in the preparation of stock solutions for experimental use. These application notes provide detailed protocols for the preparation of both a solubilized stock solution in an acidified organic solvent and a homogenous aqueous suspension, enabling researchers to select the most appropriate method for their specific experimental needs.

Physicochemical Properties

Zinc orotate dihydrate is a white to nearly white crystalline powder. A summary of its relevant properties is provided in the table below.

Property	Value
Molecular Formula	<chem>C10H6N4O8Zn·2H2O</chem>
Molecular Weight	411.6 g/mol [1]
Appearance	White to almost white crystalline powder [1] [2]
Solubility in Water	Practically insoluble [1] [2] . One source indicated low recovery from a 100 mM aqueous solution after sterile filtration, confirming its poor solubility [3] . Another source provided a high estimated solubility, which is likely an outlier [4] .
Solubility in Ethanol	Practically insoluble in 96% ethanol [1] [2] .
Solubility in DMSO	Soluble at 20 mg/mL with ultrasonication and pH adjustment to 2 with 1 M HCl [5] .
Stability	Stable under normal conditions. Should be protected from heat, light, and strong oxidizing agents [1] .

Experimental Protocols

Protocol 1: Preparation of a Solubilized Stock Solution in Acidified DMSO

This protocol is suitable for experiments where a true solution is required and the final concentration of acidified DMSO in the working solution can be tolerated by the experimental system.

Materials:

- Zinc Orotate Dihydrate
- Dimethyl sulfoxide (DMSO), anhydrous
- 1 M Hydrochloric Acid (HCl)

- Sterile, conical-bottom polypropylene tubes
- Ultrasonic bath
- Vortex mixer
- Calibrated analytical balance
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Weighing: In a fume hood, accurately weigh the desired amount of **zinc orotate dihydrate** powder and transfer it to a sterile conical-bottom tube.
- Solvent Addition: Add the required volume of DMSO to achieve a concentration of 20 mg/mL.
- Acidification: Carefully add 1 M HCl dropwise while vortexing until the pH of the solution reaches approximately 2. This step is critical for solubilization[5].
- Sonication: Place the tube in an ultrasonic bath and sonicate until the powder is completely dissolved. Intermittent vortexing may aid dissolution[5].
- Sterilization (Optional): If required for the application, filter the solution through a 0.22 μ m PTFE syringe filter. Note that this may lead to a loss of compound if not fully dissolved[3].
- Storage: Aliquot the stock solution into smaller volumes to minimize freeze-thaw cycles. Store at -20°C for up to one month or at -80°C for up to six months[5]. Protect from light.

Caution: The low pH of this stock solution may be detrimental to cellular health. It is imperative to ensure the final concentration of the acidified DMSO in the experimental medium does not adversely affect the results. A vehicle control with the acidified DMSO is essential.

Protocol 2: Preparation of an Aqueous Stock Suspension

This protocol is recommended for most cell culture and other biological experiments where the insolubility of the compound in its native state is a factor and a homogenous suspension is

acceptable.

Materials:

- **Zinc Orotate Dihydrate**
- Sterile, nuclease-free water or phosphate-buffered saline (PBS)
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Ultrasonic bath (optional)
- Calibrated analytical balance
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Weighing: In a sterile environment (e.g., a biological safety cabinet), weigh the desired amount of **zinc orotate dihydrate** powder and transfer it to a sterile conical-bottom tube.
- Solvent Addition: Add a small volume of sterile water or PBS to the powder to create a paste. This helps in the subsequent dispersion.
- Suspension: Gradually add the remaining volume of the aqueous solvent while continuously vortexing to ensure a uniform suspension. A patent for preparing a zinc orotate suspension suggests heating the orotic acid in water, though this protocol uses the dihydrate salt directly for simplicity in a research setting[6].
- Homogenization: For a more uniform particle size distribution, sonicate the suspension in an ice bath to prevent overheating.
- Storage: Store the suspension at 4°C for short-term use (up to one week). For longer-term storage, aliquoting and freezing at -20°C is possible, but the homogeneity of the suspension must be re-established upon thawing by vigorous vortexing and sonication.

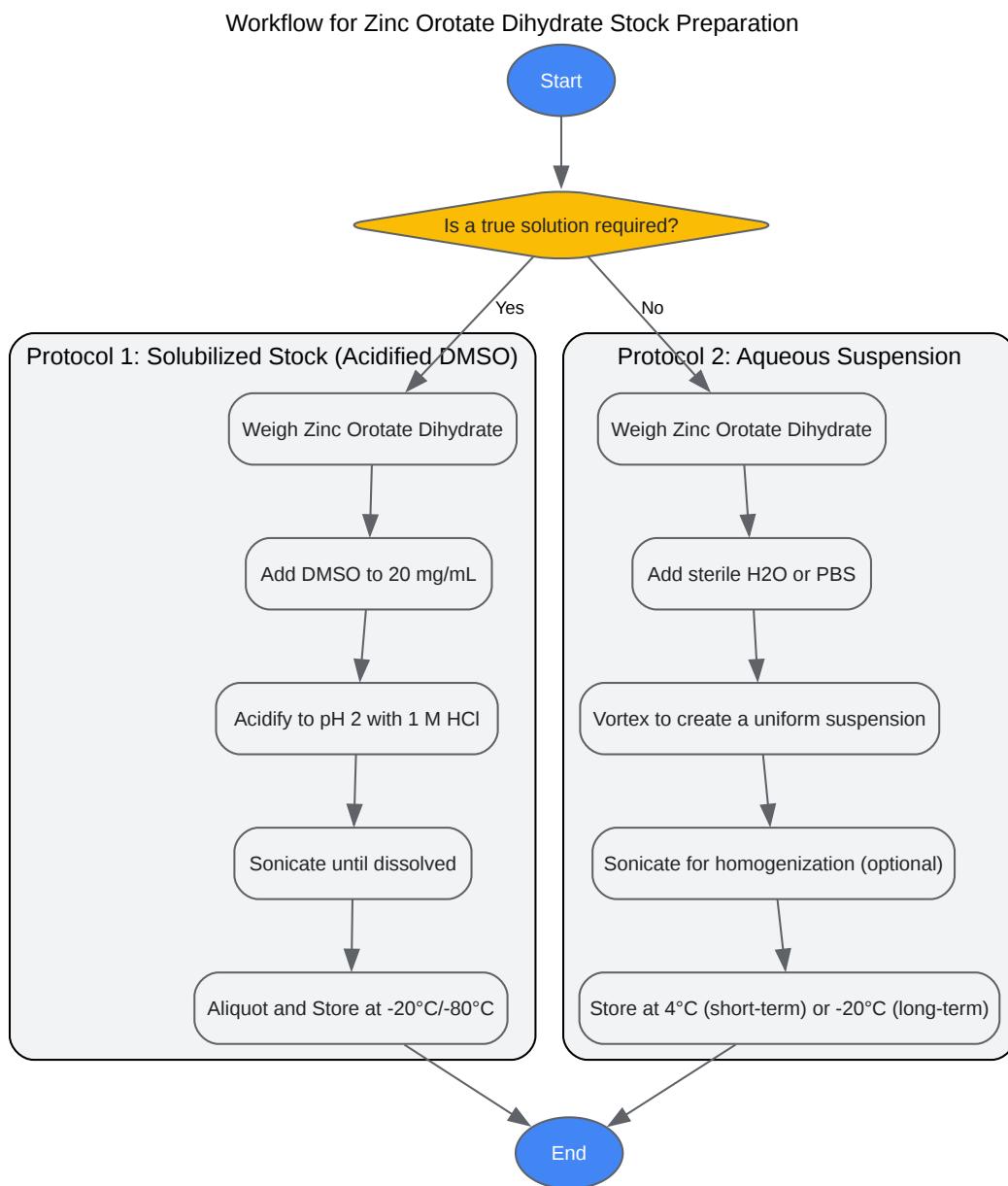
Note: Before each use, the aqueous suspension must be thoroughly vortexed to ensure a homogenous distribution of the **zinc orotate dihydrate** particles.

Safety and Handling Precautions

Zinc orotate dihydrate is considered non-hazardous[2]. However, standard laboratory safety practices should be followed:

- Wear appropriate personal protective equipment, including safety glasses, gloves, and a lab coat.
- Handle the powder in a well-ventilated area or a fume hood to avoid inhalation of dust.
- In case of contact with eyes or skin, rinse thoroughly with water.
- Consult the Safety Data Sheet (SDS) for complete safety information.

Visualizations

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Caption: Workflow for preparing **zinc orotate dihydrate** stock.

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